

Technical Guide: Physicochemical Properties and Synthesis of 2,3-Dimethyl-2-nitrobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dimethyl-1-nitrobutane

Cat. No.: B15322044

[Get Quote](#)

A Note on Nomenclature: This technical guide focuses on the compound 2,3-dimethyl-2-nitrobutane. Initial searches for "**2,2-dimethyl-1-nitrobutane**" did not yield a conclusive CAS number or dedicated experimental data, suggesting that this nomenclature may be non-standard or refer to a less common isomer. The following information pertains to the well-documented isomer, 2,3-dimethyl-2-nitrobutane.

Compound Identification and Properties

2,3-Dimethyl-2-nitrobutane is a nitroalkane compound. Its molecular and physical properties are summarized below.

Property	Value
CAS Number	34075-28-0
Molecular Formula	C ₆ H ₁₃ NO ₂
Molecular Weight	131.17 g/mol
IUPAC Name	2,3-Dimethyl-2-nitrobutane
Canonical SMILES	<chem>CC(C)C(C)(C)N(=O)O</chem>

Molecular Structure

The structure of 2,3-dimethyl-2-nitrobutane consists of a butane backbone with two methyl groups at the second and third carbon atoms, and a nitro group also attached to the second carbon.

Caption: Molecular structure of 2,3-dimethyl-2-nitrobutane.

Experimental Protocols: Synthesis

A common method for the synthesis of 2,3-dimethyl-2,3-dinitrobutane, a related compound, involves the reaction of 2-nitropropane with sodium hydroxide and bromine. While a specific protocol for the mono-nitro compound is not detailed in the provided results, a general approach for the synthesis of nitroalkanes involves the reaction of an alkyl halide with a nitrite salt.

General Synthesis of a Nitroalkane (Illustrative)

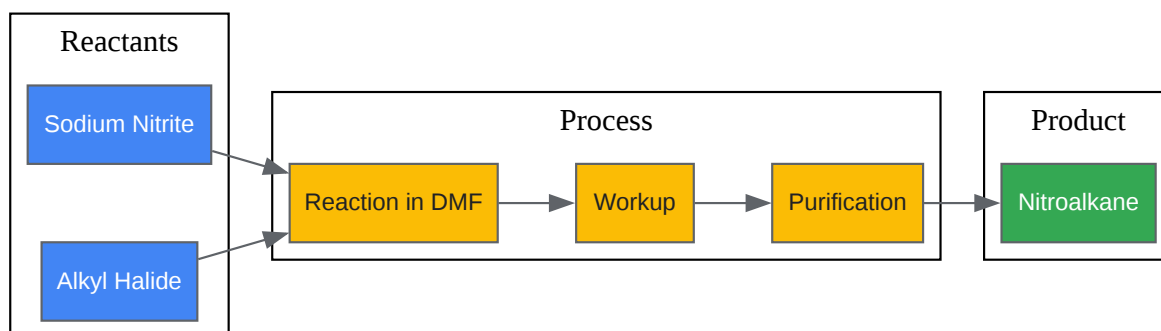
This protocol describes a general method for the synthesis of nitroalkanes via nucleophilic substitution.

Materials:

- Alkyl halide (e.g., 2-bromo-2,3-dimethylbutane)
- Sodium nitrite (NaNO_2)
- Dimethylformamide (DMF)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Separatory funnel
- Standard laboratory glassware

Procedure:

- Dissolve the alkyl halide in DMF in a round-bottom flask.
- Add sodium nitrite to the solution and stir the mixture at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, pour the mixture into a separatory funnel containing diethyl ether and water.
- Wash the organic layer with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure using a rotary evaporator to yield the crude nitroalkane.
- Purify the product by column chromatography on silica gel.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of a nitroalkane.

Potential Applications and Further Research

Nitroalkanes are versatile intermediates in organic synthesis. They can be reduced to form amines, used in carbon-carbon bond-forming reactions (such as the Henry reaction), and can

serve as precursors to other functional groups. Further research on 2,3-dimethyl-2-nitrobutane could explore its reactivity in these transformations and investigate its potential biological activities. The steric hindrance around the nitro group, due to the adjacent methyl groups, may impart unique reactivity and stability to this molecule, warranting further investigation for applications in materials science and drug development.

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthesis of 2,3-Dimethyl-2-nitrobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15322044#2-2-dimethyl-1-nitrobutane-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com